

# 3-Bromo-2-methylbut-1-ene chemical properties and structure

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## Compound of Interest

Compound Name: 3-Bromo-2-methylbut-1-ene

Cat. No.: B3053196

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An In-depth Technical Guide to the Chemical Properties and Structure of **3-Bromo-2-methylbut-1-ene**

## Introduction

**3-Bromo-2-methylbut-1-ene** is an organobromine compound with the chemical formula  $C_5H_9Br$ .<sup>[1]</sup> It is classified as a vinylic halide, where the bromine atom is attached to a carbon that is part of a carbon-carbon double bond.<sup>[2]</sup> This structural feature makes it a valuable intermediate in a variety of organic synthesis applications.<sup>[2]</sup> Notably, it serves as a key building block in the pharmaceutical and agrochemical industries for the creation of more complex molecules.<sup>[1]</sup> Its reactivity, particularly in cross-coupling reactions and the formation of Grignard reagents, makes it a versatile tool for constructing new carbon-carbon bonds.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical properties, structure, and common experimental protocols relevant to researchers and professionals in drug development.

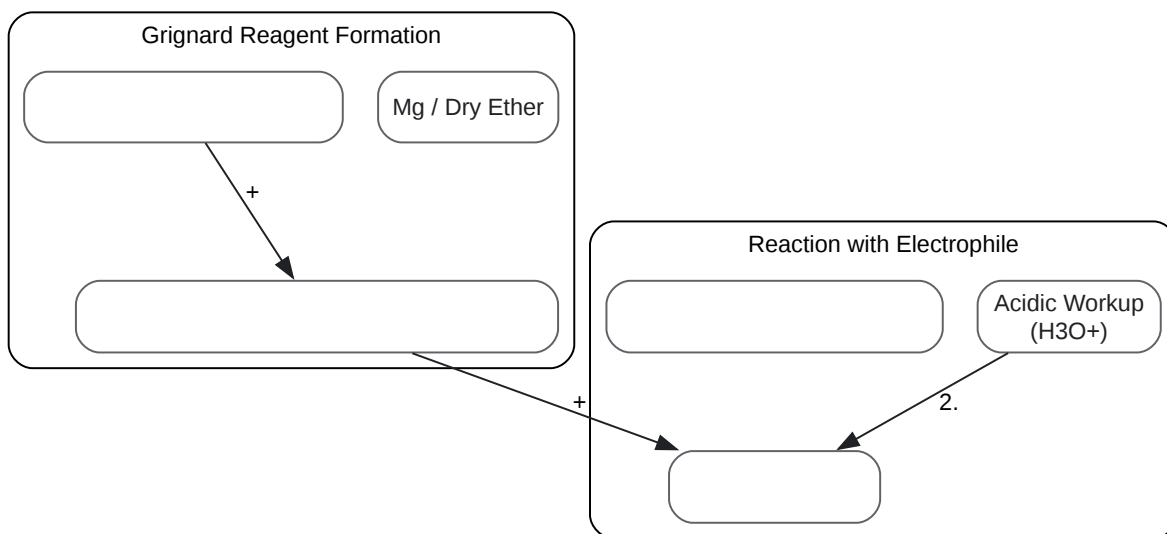
## Chemical and Physical Properties

The key chemical and physical properties of **3-Bromo-2-methylbut-1-ene** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C5H9Br	[1][2][3][4]
Molecular Weight	149.03 g/mol	[2][3]
CAS Number	51872-48-1	[1][2][3]
Appearance	Colorless liquid	[1]
Boiling Point	~40 °C at 75 mmHg (for the isomer 2-Bromo-3-methyl-2-butene)	[5]
Density	~1.284 g/mL at 25 °C (for the isomer 2-Bromo-3-methyl-2-butene)	[5]
Solubility	Low solubility in water, soluble in organic solvents.[6]	
Refractive Index	~1.474 at 20 °C (for the isomer 2-Bromo-3-methyl-2-butene)	[5]

## Chemical Structure

**3-Bromo-2-methylbut-1-ene** features a four-carbon butene backbone with a double bond between the first and second carbons.[6] A methyl group is substituted at the second carbon, and a bromine atom is attached to the third carbon.[6] The carbon atom bonded to the bromine is a chiral center, meaning this compound can exist as two enantiomers, (R)-**3-bromo-2-methylbut-1-ene** and (S)-**3-bromo-2-methylbut-1-ene**.



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